

# 2-Phenoxybenzaldehyde: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Phenoxybenzaldehyde

Cat. No.: B049139

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2-Phenoxybenzaldehyde** (CAS No. 19434-34-5). The information is intended to support laboratory personnel in the safe use of this compound in research and development settings.

## Chemical and Physical Properties

**2-Phenoxybenzaldehyde** is an aromatic aldehyde that appears as a colorless to pale yellow liquid.<sup>[1]</sup> It is characterized by a phenoxy group attached to a benzaldehyde moiety.<sup>[1]</sup> Due to its hydrophobic aromatic structure, it has low solubility in water but is moderately soluble in organic solvents like ethanol and ether.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **2-Phenoxybenzaldehyde**

Property	Value	Source(s)
CAS Number	19434-34-5	[2][3]
Molecular Formula	C <sub>13</sub> H <sub>10</sub> O <sub>2</sub>	[2][3]
Molecular Weight	198.22 g/mol	[2][3]
Appearance	Colorless to yellow clear liquid	[1]
Boiling Point	153°C	[4]
Purity	>96.0% (GC)	[1]
Storage Temperature	2-8°C, stored under nitrogen	[3]

## Hazard Identification and Classification

**2-Phenoxybenzaldehyde** is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2][5]

Table 2: GHS Hazard Classification for **2-Phenoxybenzaldehyde**

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2][5]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[2][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2][5]

Signal Word: Warning[2]

## Toxicological Information

Detailed toxicological data for **2-Phenoxybenzaldehyde** is limited. However, based on its hazard classification, it is considered harmful if ingested and may cause irritation upon contact with skin, eyes, or the respiratory system.[2][5] For the related compound, 3-phenoxybenzaldehyde, an oral LD50 in rats has been reported as 1222 mg/kg, and an inhalation LC50 in rats is 270 mg/m<sup>3</sup> for a 4-hour exposure.[6][7] While this data is for an isomer, it suggests that phenoxybenzaldehydes may have moderate acute toxicity.

## Experimental Protocols for Safe Handling

### Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the planned experimental procedures should be conducted to determine the appropriate level of PPE. The following are general recommendations for handling **2-Phenoxybenzaldehyde**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[1]
- Skin Protection:
  - Gloves: Wear protective gloves. Butyl rubber or nitrile gloves are recommended for handling aldehydes.[8]
  - Clothing: A lab coat or other protective clothing should be worn.[1]
- Respiratory Protection: If there is a risk of inhalation, use a vapor respirator or work in a well-ventilated area, such as a chemical fume hood.[1]

## Handling and Storage

- Handling:
  - Ensure adequate ventilation in the work area.[1]
  - Avoid contact with skin, eyes, and clothing.[1]
  - Wash hands thoroughly after handling.[1]
  - Keep away from incompatible materials such as oxidizing agents.[1]

- Storage:
  - Store in a tightly closed container.[\[1\]](#)
  - Keep in a cool, dark place.[\[1\]](#)
  - Store under an inert gas atmosphere.[\[1\]](#)

## Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- **Evacuate and Secure the Area:** Immediately alert others in the vicinity and evacuate the area if necessary. Restrict access to the spill site.
- **Assess the Spill:** Determine the extent of the spill and the associated hazards. For large or unknown spills, contact the institution's emergency response team.
- **Don Appropriate PPE:** Before attempting to clean the spill, put on the recommended personal protective equipment.
- **Contain the Spill:** For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to contain the spill and prevent it from spreading.
- **Absorb and Collect:** Carefully absorb the spilled material. Use non-sparking tools for cleanup.
- **Decontaminate the Area:** Once the bulk of the material has been collected, decontaminate the spill area with a suitable solvent, followed by soap and water.
- **Dispose of Waste:** Collect all contaminated materials (absorbents, PPE, etc.) in a sealed, properly labeled container for hazardous waste disposal in accordance with local, state, and federal regulations.[\[1\]](#)

## First Aid Measures

- **Inhalation:** Move the affected person to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention if you feel unwell.[\[1\]](#)

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.[\[1\]](#)

## Fire and Explosion Hazard

- Extinguishing Media:
  - Suitable: Use dry chemical, foam, water spray, or carbon dioxide.[\[1\]](#)
  - Unsuitable: Do not use a solid stream of water as it may scatter and spread the fire.[\[1\]](#)
- Hazardous Combustion Products: Burning may produce carbon monoxide and carbon dioxide.[\[1\]](#)
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus and full protective gear.

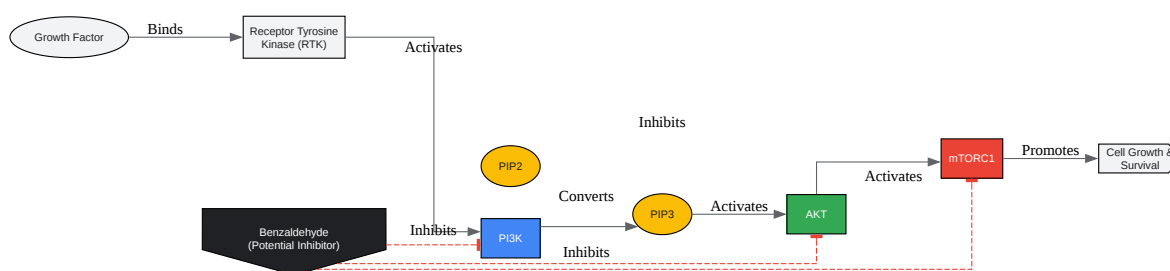
## Potential Biological Effects and Signaling Pathways

While specific data on the biological effects of **2-Phenoxybenzaldehyde** is scarce, studies on its parent compound, benzaldehyde, and other related aldehydes provide some insights into potential mechanisms of action that could be relevant for drug development and toxicology research.

Research on benzaldehyde has indicated that it may influence several key cellular signaling pathways. For instance, some studies have shown that benzaldehyde can suppress major signaling pathways that are often dysregulated in cancer, such as the PI3K/AKT/mTOR, STAT3, NFκB, and ERK pathways. Additionally, other research suggests that benzaldehyde can stimulate autophagy through the sonic hedgehog (Shh) signaling pathway. Furthermore, certain benzaldehydes isolated from natural sources have demonstrated anti-

neuroinflammatory and neuroprotective properties by modulating MAPKs, Tau protein, and caspase family-related signaling pathways.

The diagram below illustrates a simplified representation of the PI3K/AKT/mTOR signaling pathway, which is a critical regulator of cell growth, proliferation, and survival, and has been shown to be affected by benzaldehyde. This is presented as a potential pathway of interest for researchers working with **2-Phenoxybenzaldehyde**.



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Figure 1. Potential inhibition of the PI3K/AKT/mTOR pathway by benzaldehyde.

## Disposal Considerations

Dispose of **2-Phenoxybenzaldehyde** and any contaminated materials as hazardous waste. Follow all federal, state, and local regulations for chemical waste disposal.[1] Do not dispose of down the drain or in regular trash.

## Disclaimer

This document is intended as a guide for trained laboratory personnel and does not replace a thorough risk assessment for specific experimental procedures. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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